

An In-depth Technical Guide to the Historical Industrial Use of Pentabromotoluene

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Compound of Interest

Compound Name: Pentabromotoluene

Cat. No.: B047190

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Introduction

Pentabromotoluene (PBT) is a brominated aromatic compound that has been historically significant in various industrial applications, primarily for its flame-retardant properties. This technical guide provides a comprehensive overview of its industrial uses, synthesis, and toxicological profile, with a focus on quantitative data, experimental protocols, and the underlying molecular mechanisms.

Physical and Chemical Properties

Pentabromotoluene is a white to off-white crystalline solid.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₇ H ₃ Br ₅	[2][3]
Molecular Weight	486.62 g/mol	[2][3]
CAS Number	87-83-2	[2][3]
Melting Point	285-286 °C	[4]
Appearance	White to light yellow to light orange powder to crystal	[4]
Solubility	Insoluble in water	[4]
Stability	Stable	[4]

Historical Industrial Applications

The primary historical and ongoing industrial application of **Pentabromotoluene** is as an additive flame retardant.[2] Its high bromine content makes it effective at inhibiting combustion in a variety of polymers.

Key Application Areas:

- **Plastics and Polymers:** **Pentabromotoluene** has been widely incorporated into plastics such as polyethylene (PE), unsaturated polyesters, and SBR latex to meet flammability standards in various sectors, including electronics, construction, and automotive.[2][5]
- **Textiles:** It has been used to impart flame resistance to textiles used in upholstery, apparel, and industrial fabrics.[2]
- **Rubber:** The compound has also found use as a flame retardant in rubber formulations.[2]

Market Trends and Usage

While specific historical production volumes for **Pentabromotoluene** are not readily available, market analysis reports for brominated flame retardants and **Pentabromotoluene** itself provide insights into its usage trends. The global market for **Pentabromotoluene** was valued at \$183.723 million in 2021 and is projected to reach \$230.2 million by 2025, indicating continued,

albeit potentially scrutinized, use.[6][7] This data suggests a consistent demand in its primary application as a flame retardant.

Experimental Protocols

Synthesis of Pentabromotoluene

While a highly detailed, step-by-step protocol for the synthesis of **Pentabromotoluene** is not available in the public domain, the general method involves the bromination of toluene in the presence of a catalyst. One cited method achieves a 99% yield using aluminum tribromide as a catalyst with bromine, heated for 3 hours.[3]

Generalized Synthesis Workflow:

Caption: Generalized workflow for the synthesis of **Pentabromotoluene**.

Incorporation and Evaluation in Polyethylene

The following protocol outlines a general procedure for incorporating **Pentabromotoluene** into polyethylene and evaluating its flame retardancy.

1. Compounding:

- Dry high-density polyethylene (HDPE) pellets at 80°C for 4 hours.
- Mechanically mix the dried HDPE pellets with the desired weight percentage of **Pentabromotoluene** powder (e.g., 10-30 wt%).
- Melt-compound the mixture using a twin-screw extruder with a specified temperature profile (e.g., 180-220°C from hopper to die).
- Pelletize the extruded strands.

2. Specimen Preparation:

- Dry the compounded pellets at 80°C for 4 hours.
- Injection mold the pellets into specimens of desired dimensions for various tests (e.g., UL-94, LOI, cone calorimetry).

3. Flame Retardancy Testing:

- Limiting Oxygen Index (LOI): Determine the minimum oxygen concentration required to sustain combustion of a vertically oriented specimen according to ASTM D2863.
- UL-94 Vertical Burn Test: Classify the material's burning behavior (V-0, V-1, or V-2) based on the time it takes for the flame to extinguish after ignition, according to the UL-94 standard.
- Cone Calorimetry: Measure the heat release rate (HRR), time to ignition (TTI), and other combustion parameters of a specimen subjected to a specific heat flux (e.g., 35 or 50 kW/m²) according to ASTM E1354.

Experimental Workflow for Flame Retardancy Evaluation:

Caption: Workflow for preparing and testing PBT-containing polyethylene.

Toxicological Profile

The toxicology of **Pentabromotoluene** is a subject of concern due to its persistence in the environment and potential for bioaccumulation.

Animal Toxicity Studies

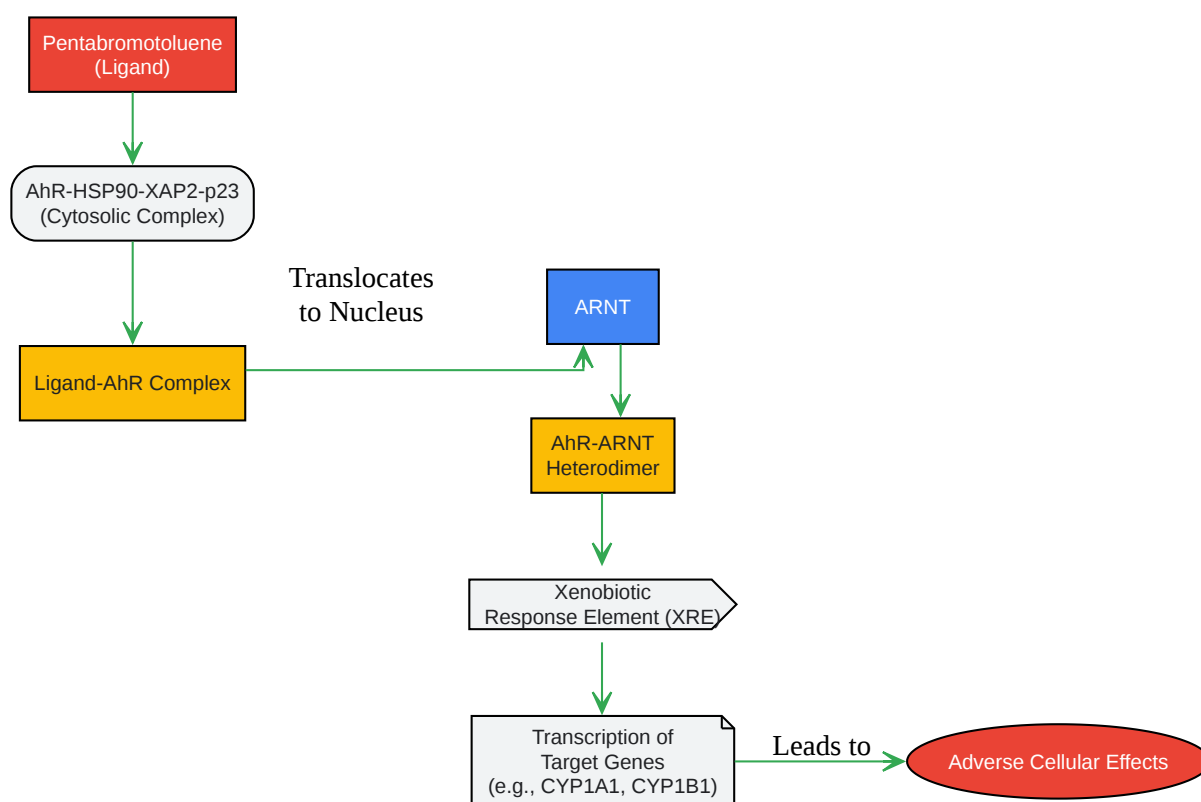
A subchronic toxicity study in rats provides some quantitative data on the effects of dietary exposure to **Pentabromotoluene**.

Parameter	Finding
No-Observed-Adverse-Effect Level (NOAEL)	5.0 ppm in the diet (equivalent to 0.35 mg/kg body weight/day)
Observed Effects at Higher Doses	Mild, dose-dependent histopathological changes in the thyroid, liver, and kidney.

Potential Signaling Pathway: Aryl Hydrocarbon Receptor (AHR)

While direct studies on the interaction of **Pentabromotoluene** with the Aryl Hydrocarbon Receptor (AHR) are limited, this pathway is a well-established mediator of toxicity for many halogenated aromatic hydrocarbons. The AHR is a ligand-activated transcription factor that, upon binding to a ligand, translocates to the nucleus and initiates the transcription of a battery of genes, including those involved in xenobiotic metabolism. Persistent activation of this pathway can lead to a range of toxic effects.

Hypothesized AHR Signaling Pathway for **Pentabromotoluene**:



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